

Physical properties including melting point and density of Solvent Orange 14

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Compound of Interest		
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Technical Guide: Physical and Toxicological Profile of Solvent Orange Dyes

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and metabolic pathways of solvent dyes commonly referred to as "**Solvent Orange 14**." It is critical to note that this name is frequently associated with two distinct chemical entities: C.I. Solvent Yellow 14 (Sudan I), identified by CAS number 842-07-9, and another azo dye identified by C.I. 26020 and CAS number 6368-70-3. Due to a greater abundance of scientific literature, this guide will focus primarily on the properties and biological interactions of Sudan I (CAS 842-07-9), with available data for C.I. 26020 presented for comparative purposes.

Physical Properties

The physical characteristics of these solvent dyes are fundamental to their application and toxicological assessment. The data, collated from various sources, are summarized below.

C.I. Solvent Yellow 14 (Sudan I; CAS 842-07-9)

Sudan I is an azo dye that presents as an orange-red solid.[1] It is used in coloring a variety of materials including waxes, oils, solvents, and polishes.[1]



Physical Property	Value
Melting Point	129 – 134 °C[2][3]
Density	0.32 - 1.2 g/cm ³

C.I. 26020 (Solvent Orange 14; CAS 6368-70-3)

This compound is a diazo-based organic dye with a deep red-orange color.

Physical Property	Value
Melting Point	120 – 134 °C
Density	Approximately 1.2 g/cm³

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and verification of scientific data. Below are generalized protocols for the determination of the key physical properties discussed.

Melting Point Determination

The melting point of a solid is a measure of its purity and is determined as the temperature range over which the solid melts to a liquid. A common method for this determination is the capillary tube method.

Methodology:

- A small, finely powdered sample of the dye is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer.
- The sample is heated at a controlled rate.



- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.

Density Measurement

The density of a substance is its mass per unit volume. For powdered solids like solvent dyes, density can be determined using various techniques. One such standardized method is the OECD Test Guideline 109 for Density of Solids.

Methodology (General Principles): This guideline describes several methods for determining the density of solids, including:

- Pycnometer Method: This method is suitable for determining the density of solids in powdered, granular, or lump form. The volume of the solid is determined by measuring the volume of a liquid displaced by the solid in a pycnometer of a known volume. The density is then calculated from the mass and the determined volume.
- Oscillating Densimeter: This method can also be used and relies on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample.

Metabolic Pathways of Sudan I (CAS 842-07-9)

The biological activity and potential toxicity of Sudan I are intrinsically linked to its metabolism. The primary metabolic pathways involve both oxidative and reductive processes, which can lead to either detoxification or metabolic activation to reactive intermediates.

Oxidative Metabolism

In the liver, Sudan I undergoes oxidation primarily catalyzed by cytochrome P450 (CYP) enzymes, with CYP1A1 playing a significant role. This process results in the formation of Chydroxylated metabolites, which are generally considered detoxification products and are excreted in the urine.

Reductive Metabolism



The azo bond of Sudan I can be cleaved through a process called azo-reduction. This can be catalyzed by hepatic azoreductases and, significantly, by the anaerobic microflora present in the human intestine. This reductive cleavage breaks the molecule into smaller aromatic amines, such as aniline and 1-amino-2-naphthol. The formation of these aromatic amines is a critical step in the toxicological pathway, as some of these metabolites are known to be carcinogenic.

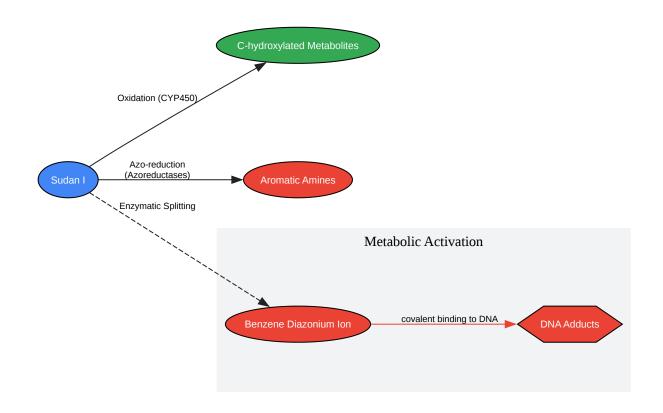
Metabolic Activation and Carcinogenesis

The metabolic pathways of Sudan I can also lead to the formation of reactive intermediates that can bind to cellular macromolecules like DNA. The enzymatic splitting of the azo group can form a benzene diazonium ion (BDI), which has been shown to react with DNA, forming adducts such as 8-(phenylazo)guanine. The formation of such DNA adducts is a key mechanism in the initiation of carcinogenesis.

Visualization of Sudan I Metabolism

The following diagram illustrates the major metabolic pathways of Sudan I, highlighting the key enzymes and the formation of both detoxification products and reactive intermediates.





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Caption: Metabolic pathways of Sudan I.

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